

# 3-(Tetrazol-5-YL)phenylboronic acid structural analysis

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## Compound of Interest

**Compound Name:** 3-(Tetrazol-5-YL)phenylboronic acid

**Cat. No.:** B1530978

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An In-depth Technical Guide to the Structural Analysis of **3-(Tetrazol-5-yl)phenylboronic acid**

## Abstract

**3-(Tetrazol-5-yl)phenylboronic acid** is a molecule of significant interest in medicinal chemistry and materials science, acting as a critical building block for novel therapeutics and functional materials.<sup>[1][2]</sup> Its unique structure, combining the versatile reactivity of a boronic acid with the bioisosteric properties of a tetrazole ring, necessitates a multi-faceted analytical approach for complete structural elucidation and characterization. This guide provides a comprehensive framework for the structural analysis of this compound, detailing the rationale behind each technique, presenting step-by-step experimental protocols, and offering insights into the interpretation of complex data. We will explore a synergistic workflow encompassing spectroscopic, crystallographic, and computational methods, ensuring the scientific rigor required for research, development, and regulatory compliance.

## Introduction: The Molecular Architecture and Its Significance

**3-(Tetrazol-5-yl)phenylboronic acid** merges two pharmacologically crucial moieties on a phenyl scaffold. The boronic acid group is renowned for its ability to form reversible covalent bonds with diols, a mechanism exploited in sensors and enzyme inhibitors, particularly serine proteases.<sup>[1][3][4][5]</sup> The tetrazole ring serves as a metabolically stable bioisostere for the

carboxylic acid group, offering similar acidity and hydrogen bonding capabilities while improving pharmacokinetic profiles.[\[6\]](#)[\[7\]](#)

A thorough structural analysis is paramount. It not only confirms the identity and purity of the synthesized compound but also provides critical insights into its three-dimensional conformation, potential tautomeric forms, and intermolecular interactions. This knowledge is fundamental to understanding its structure-activity relationship (SAR), optimizing its properties for drug development, and ensuring batch-to-batch consistency in manufacturing.

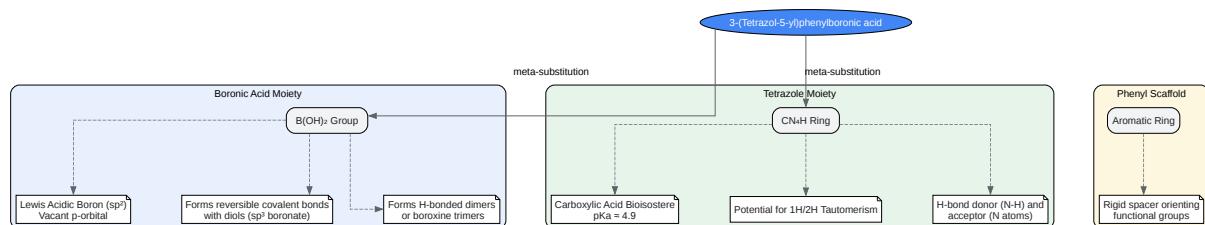
## Core Physicochemical Properties

A summary of the key identifiers and properties for **3-(Tetrazol-5-yl)phenylboronic acid** is presented below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BN <sub>4</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	189.97 g/mol	<a href="#">[1]</a> <a href="#">[8]</a>
CAS Number	775351-30-9	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Off-white to white solid/powder	<a href="#">[1]</a> <a href="#">[10]</a>
Purity (Typical)	≥95-97% (HPLC)	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Solubility	Soluble in DMSO, DMF, Methanol	<a href="#">[6]</a>
Storage Conditions	Store at 0-8°C, desiccated	<a href="#">[1]</a>

## Key Structural Features

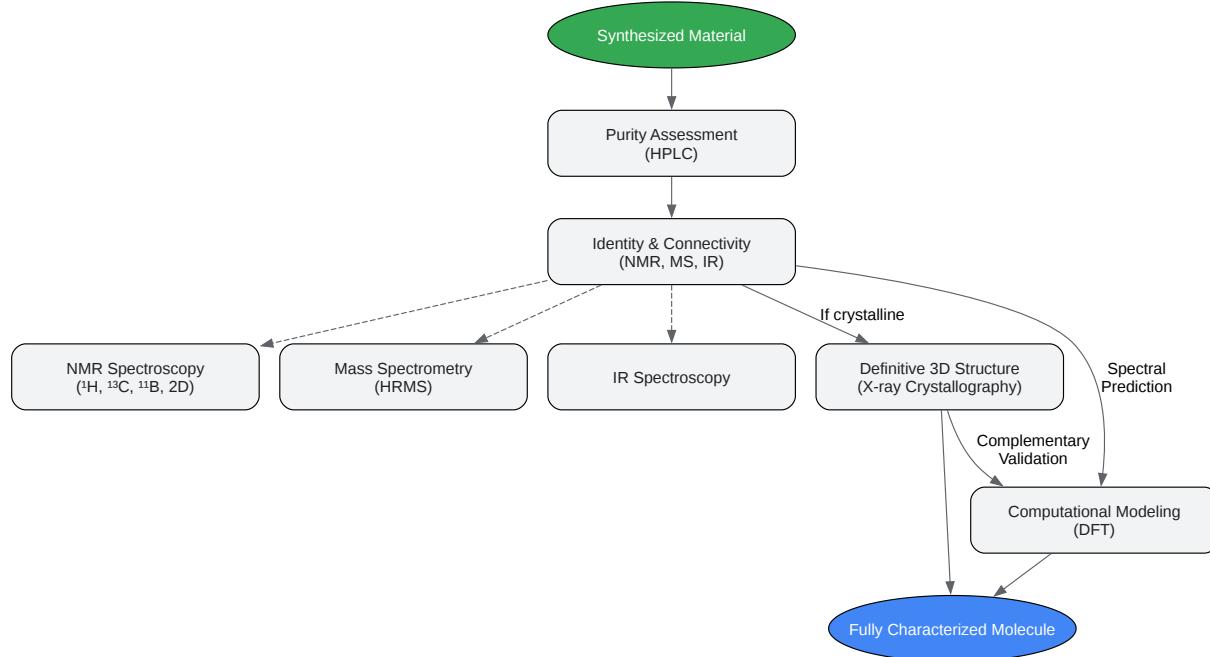
The molecule's behavior is dictated by the interplay of its three primary components: the boronic acid, the tetrazole ring, and the central phenyl ring. Understanding these components is the first step in designing a robust analytical strategy.

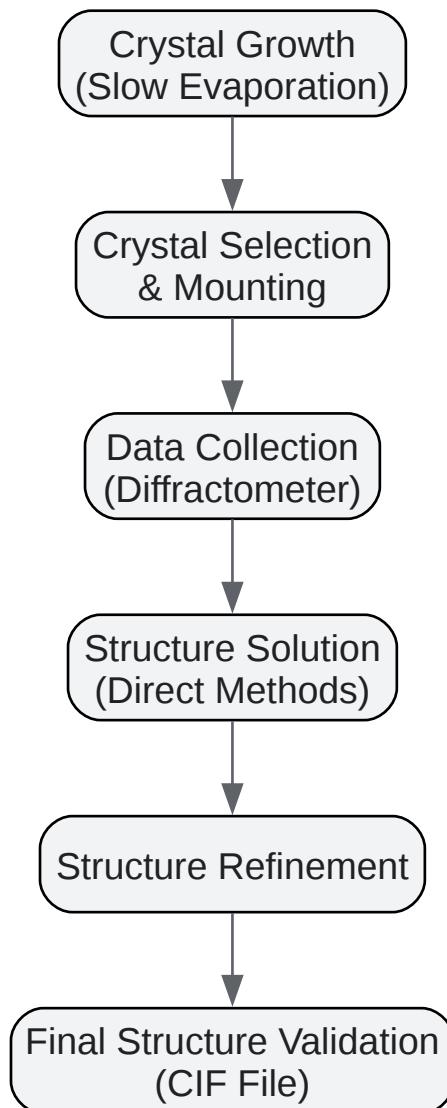
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Caption: Key functional moieties and their inherent properties.

## The Analytical Workflow: A Synergistic Approach

No single technique can fully characterize this molecule. A logical, multi-step workflow is essential, where each analysis provides complementary information, building a complete structural picture.





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## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [chemimpex.com](http://chemimpex.com) [chemimpex.com]

- 3. application.wiley-vch.de [application.wiley-vch.de]
- 4. par.nsf.gov [par.nsf.gov]
- 5. Structural study of phenyl boronic acid derivatives as AmpC  $\beta$ -lactamase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy [frontiersin.org]
- 7. lifesciencesite.com [lifesciencesite.com]
- 8. scbt.com [scbt.com]
- 9. 3-(Tetrazol-5-yl)phenylboronic acid, 96%, Thermo Scientific Chemicals 1 g | Contact Us [thermofisher.com]
- 10. 3-(2h-tetrazol-5-yl)phenyl-boronic acid suppliers USA [americanchemicalsuppliers.com]
- 11. 775351-30-9 3-(1H-Tetrazol-5-yl)phenylboronic Acid AKSci 8947FY [aksci.com]
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